

# Safe Disposal Protocol for 5-Fluoro-2-methylbenzaldehyde

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## Compound of Interest

Compound Name: 5-Fluoro-2-methylbenzaldehyde

Cat. No.: B1334153

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This guide provides essential safety and logistical information for the proper disposal of **5-Fluoro-2-methylbenzaldehyde** (CAS No. 22062-53-9), ensuring the safety of laboratory personnel and compliance with environmental regulations. This chemical is a combustible liquid that can cause serious eye damage and respiratory irritation.[1] Adherence to these procedures is critical for researchers, scientists, and drug development professionals.

## Key Chemical Safety Data

The following table summarizes essential quantitative data for **5-Fluoro-2-methylbenzaldehyde**.

| Property          | Value                                  |
|-------------------|--|
| CAS Number        | 22062-53-9[2][3]                       |
| Molecular Formula | C <sub>8</sub> H <sub>7</sub> FO[2][3] |
| Molecular Weight  | 138.14 g/mol [2][3]                    |
| Form              | Liquid[2]                              |
| Density           | 1.1446 g/mL at 25 °C[2]                |
| Flash Point       | 76.7 °C (170.1 °F) - closed cup[2]     |
| Storage Class     | 10 - Combustible liquids[2]            |

## Disposal Workflow

The diagram below outlines the decision-making and operational workflow for the safe disposal of **5-Fluoro-2-methylbenzaldehyde**.



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Caption: Disposal workflow for **5-Fluoro-2-methylbenzaldehyde**.

## Detailed Disposal Protocol

This protocol provides step-by-step guidance for the safe handling and disposal of **5-Fluoro-2-methylbenzaldehyde** and associated contaminated materials.

## Personal Protective Equipment (PPE)

Before handling the chemical, ensure you are wearing the appropriate personal protective equipment.<sup>[2]</sup> This is the first and most critical step in ensuring your safety.

- **Eye Protection:** Wear chemical safety goggles or a face shield.<sup>[1][2]</sup> This compound is classified as causing serious eye damage.<sup>[2]</sup>
- **Hand Protection:** Wear chemically resistant gloves (e.g., nitrile rubber).
- **Respiratory Protection:** Use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter (Type ABEK or similar) if working in a poorly ventilated area or if there is a risk of inhalation.<sup>[1][2]</sup>

- Protective Clothing: Wear a lab coat to protect your skin.

## Handling and Segregation of Waste

Properly segregate waste to ensure safe and compliant disposal. Never dispose of this chemical down the drain.<sup>[1]</sup>

- Unused or Contaminated Liquid:
  - If you have unused or contaminated **5-Fluoro-2-methylbenzaldehyde**, it must be disposed of as hazardous chemical waste.
  - Carefully transfer the liquid into a designated, leak-proof, and chemically compatible waste container. The container should be clearly labeled with "Hazardous Waste," the chemical name "**5-Fluoro-2-methylbenzaldehyde**," and the associated hazards (e.g., "Combustible," "Eye Irritant").
  - Keep the waste container tightly closed when not in use.<sup>[1]</sup>
- Contaminated Solid Waste (e.g., absorbent materials, gloves, weighing paper):
  - In case of a small spill, absorb the material with an inert absorbent such as vermiculite or sand.<sup>[1]</sup>
  - Carefully scoop or sweep up the absorbed material and place it into a designated, sealable waste bag or container.
  - Label the container clearly as "Hazardous Waste" and list the chemical contaminant.

## Storage of Waste

Store all waste containers in a designated, well-ventilated, and secure waste accumulation area away from heat, sparks, and open flames.<sup>[1]</sup> Ensure that the storage area is compliant with your institution's and local regulations for hazardous waste storage.

## Final Disposal

The final disposal of **5-Fluoro-2-methylbenzaldehyde** must be conducted through an approved and licensed waste disposal contractor.<sup>[1]</sup>

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for your hazardous waste.
- Provide the EHS office with accurate information about the waste, including the chemical name and quantity.
- Follow their specific instructions for labeling and preparing the waste containers for transport.

By adhering to these procedures, you ensure a safe laboratory environment and the responsible management of chemical waste.

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## References

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